

Preparing Stock Solutions of GSK-LSD1 Dihydrochloride: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-LSD1 Dihydrochloride

Cat. No.: B1192839

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **GSK-LSD1 Dihydrochloride**, a potent and selective inhibitor of lysine-specific demethylase 1 (LSD1). Adherence to this protocol will ensure the accurate and reproducible preparation of this compound for use in various experimental settings.

Compound Information

GSK-LSD1 Dihydrochloride is a small molecule inhibitor of LSD1, an enzyme involved in histone demethylation and transcriptional regulation. It is a valuable tool for studying the biological roles of LSD1 in various physiological and pathological processes, including cancer.

Table 1: Properties of **GSK-LSD1 Dihydrochloride**

Property	Value	Reference
Synonyms	GSK-LSD1 (trans-racemic) dihydrochloride, rel-N- [(1R,2S)-2- Phenylcyclopropyl]-4- Piperidinamine hydrochloride (1:2)	[1]
CAS Number	1431368-48-7, 2102933-95-7	[1][2]
Molecular Formula	C ₁₄ H ₂₀ N ₂ · 2HCl	[1][2]
Molecular Weight	289.24 g/mol	[1][3]
Appearance	White to beige crystalline solid/powder	[1]
Purity	≥98% (HPLC)	[1][3]

Solubility Data

The solubility of **GSK-LSD1 Dihydrochloride** can vary depending on the solvent. It is crucial to select the appropriate solvent for your intended application.

Table 2: Solubility of **GSK-LSD1 Dihydrochloride** in Various Solvents

Solvent	Solubility	Reference
Water	20 mg/mL; up to 100 mM	[1][3]
DMSO	≥ 62.5 mg/mL (216.08 mM); up to 100 mM	[3][4]
DMF	1 mg/mL	[2]
Ethanol	0.1 mg/mL	[2]
PBS (pH 7.2)	10 mg/mL	[2]

Note: For DMSO, it is recommended to use a newly opened container as hygroscopic DMSO can impact solubility.^[4]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

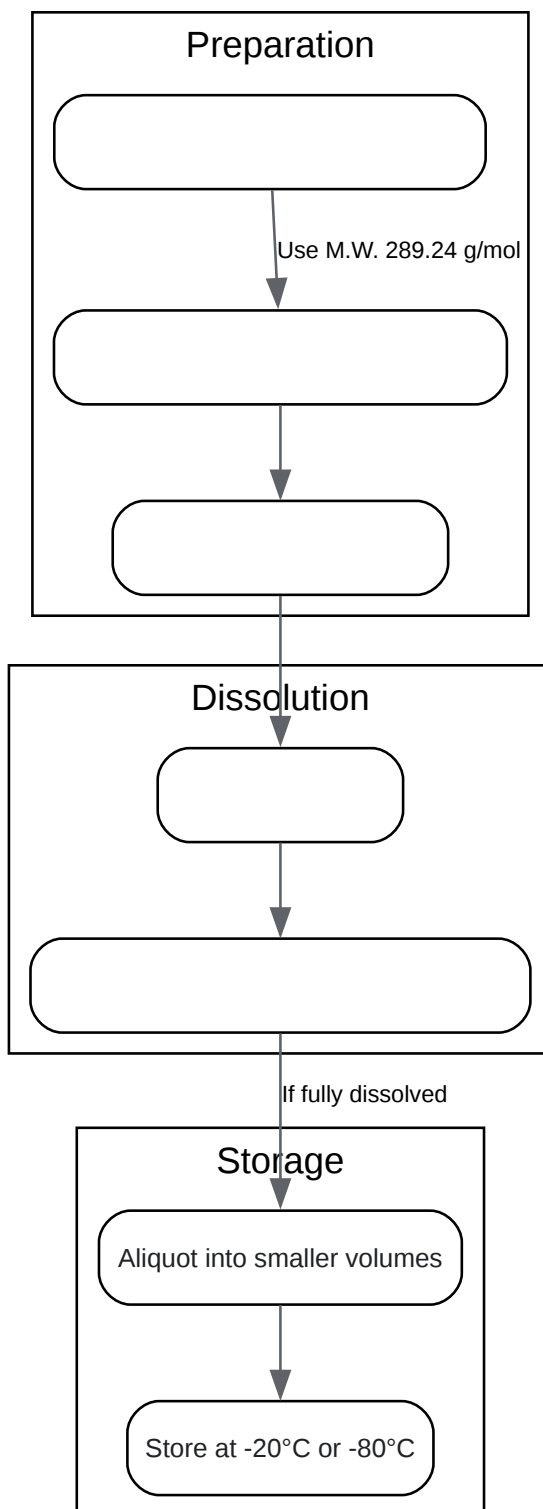
This protocol describes the preparation of a 10 mM stock solution of **GSK-LSD1 Dihydrochloride** in DMSO. This is a commonly used concentration for in vitro experiments.

Materials

- **GSK-LSD1 Dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Workflow for Stock Solution Preparation

Workflow for GSK-LSD1 Dihydrochloride Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **GSK-LSD1 Dihydrochloride** stock solution.

Step-by-Step Procedure

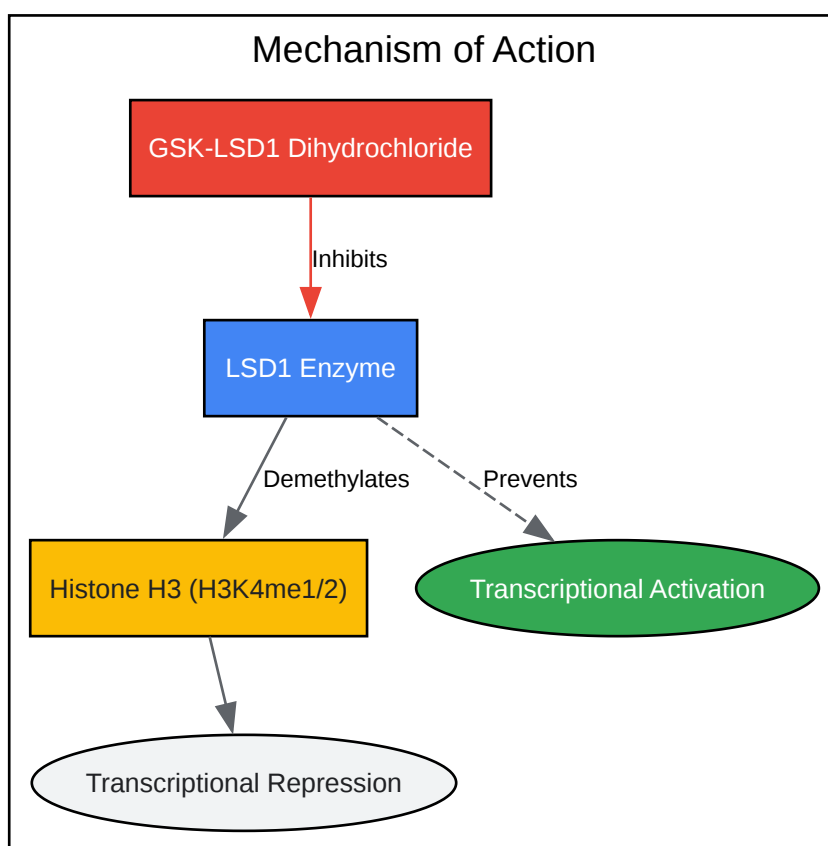
- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **GSK-LSD1 Dihydrochloride** powder in a chemical fume hood.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **GSK-LSD1 Dihydrochloride** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh 2.89 mg of the compound.
- Calculating Solvent Volume:
 - Use the following formula to calculate the volume of DMSO required: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})}$
 - For 2.89 mg of **GSK-LSD1 Dihydrochloride** to make a 10 mM solution: $\text{Volume (L)} = \frac{0.00289 \text{ g}}{(289.24 \text{ g/mol} \times 0.010 \text{ mol/L})} = 0.001 \text{ L} = 1 \text{ mL}$
- Dissolving the Compound:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GSK-LSD1 Dihydrochloride** powder.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -20°C or -80°C for long-term storage.[5] **GSK-LSD1 Dihydrochloride** is stable for at least 4 years when stored properly.[2]

Signaling Pathway Context

GSK-LSD1 is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1), an enzyme that plays a crucial role in gene regulation.

Simplified LSD1 Signaling Pathway Inhibition



[Click to download full resolution via product page](#)

Caption: Inhibition of LSD1 by GSK-LSD1 leads to changes in gene expression.

Quality Control

It is recommended to verify the concentration and purity of the prepared stock solution periodically, especially for long-term studies. This can be achieved using techniques such as High-Performance Liquid Chromatography (HPLC).

Safety and Handling

- **GSK-LSD1 Dihydrochloride** should be handled by trained personnel in a laboratory setting.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.
- Avoid inhalation of the powder and contact with skin and eyes.
- Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. $\geq 98\%$ (HPLC), lysine specific demethylase 1 (LSD1) inhibitor, powder | Sigma-Aldrich [sigmaaldrich.cn]
- 2. caymanchem.com [caymanchem.com]
- 3. GSK LSD 1 dihydrochloride | Histone Demethylase Inhibitors: R&D Systems [rndsystems.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Preparing Stock Solutions of GSK-LSD1 Dihydrochloride: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192839#preparing-gsk-bsd1-dihydrochloride-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com